Advanced Technical Guide: Reaction Mechanism of CO2 with Potassium N-methylalaninate[1]

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Compound of Interest	
Compound Name:	*Potassium N-methylalaninate*
CAS No.:	*28413-45-8*
Cat. No.:	*B1293327*

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Executive Summary

This technical guide provides a comprehensive analysis of the reaction kinetics, thermodynamics, and mechanistic pathways of Carbon Dioxide (

) absorption into aqueous solutions of **Potassium N-methylalaninate** (K-MeAla).

Targeted at researchers and process engineers in Carbon Capture Utilization and Storage (CCUS), this document moves beyond basic absorption principles to explore the sterically hindered secondary amino acid salt advantage. Unlike conventional amines (e.g., MEA) or primary amino acid salts (e.g., Potassium Glycinate), K-MeAla exhibits a unique "labile carbamate" behavior.[1] The steric bulk introduced by the N-methyl and

-methyl groups destabilizes the carbamate intermediate, driving a hydrolysis pathway that enhances CO2 loading capacity toward 1.0 mol/mol and significantly reduces regeneration energy penalties.

Molecular Architecture & Physicochemical Basis[1]

Structural Significance

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Potassium N-methylalaninate is the potassium salt of N-methylalanine.[1] Its structure is pivotal to its reactivity:

- Secondary Amine Functionality: The nitrogen atom is bonded to a methyl group and the alanine backbone. This allows for carbamate formation (unlike tertiary amines).[1][2]
- Steric Hindrance: The presence of the N-methyl group and the

  -methyl group (from the alanine backbone) creates a sterically crowded environment around the nitrogen center.
- Ionic Nature: Being a salt, it has negligible vapor pressure, eliminating solvent volatility issues common with MEA.[1]

Table 1: Physicochemical Properties of **Potassium N-methylalaninate** (2.0 - 4.0 M)

Property	Typical Value (303 K)	Trend with CO2 Loading	Mechanistic Implication
Viscosity ( )	2.5 - 4.5 mPa[1]·s	Increases significantly	Ion-ion interactions dominate; mass transfer resistance increases at high loading.[1]
Density ( )	~1.15 g/cm³	Increases linear	Conversion of free amine to heavier carbamate/bicarbonate species.[1]
pH	~11.5 - 12.0	Decreases to ~9.0	Shift from free amine basicity to bicarbonate buffering region.[1]
Vapor Pressure	Negligible	Remains low	Salt nature prevents solvent slip in gas contactors.[1]

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Reaction Mechanism: The Steric-Hydrolysis Pathway

The reaction of CO2 with K-MeAla is not a simple single-step absorption.[1] It follows a Zwitterion Mechanism modified by Carbamate Instability.[1]

The Zwitterion Intermediate (Step 1)

The initial attack of the lone pair on the amine nitrogen (

) onto the electrophilic carbon of

forms a zwitterion. This step is generally fast and second-order overall (first order in amine, first order in CO2).[1] [1]

Base-Catalyzed Deprotonation (Step 2)

The zwitterion is unstable and must be deprotonated by a base (

) present in the solution (

,

, or another amine molecule

) to form the carbamate.

Carbamate Hydrolysis (The Critical Step)

This is where K-MeAla diverges from standard solvents.[1] In unhindered amines (e.g., MEA, Potassium Glycinate), the carbamate (

) is highly stable. However, the steric hindrance in K-MeAla weakens the N-C bond of the carbamate. This promotes hydrolysis, releasing the amine to react again and storing CO2 as bicarbonate (

).[1][2]

Mechanistic Consequence:

- Stable Carbamate Systems (MEA): Loading is limited to 0.5 mol CO2 / mol amine.[1]

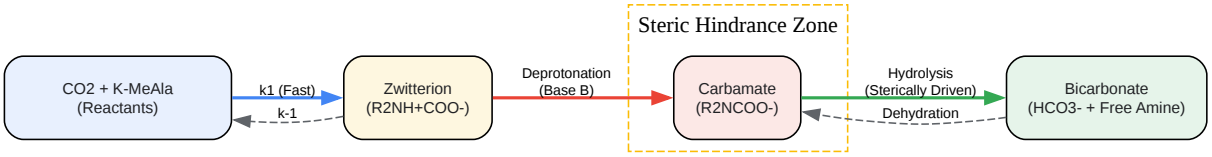
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- Unstable Carbamate Systems (K-MeAla): The hydrolysis regenerates free amine (

  ), allowing it to capture more CO2.[1] The theoretical loading limit approaches 1.0 mol CO2 / mol amine.[1]

Pathway Visualization

The following diagram illustrates the competitive pathways between stable carbamate formation and bicarbonate formation.



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Figure 1: Reaction pathway of CO2 with **Potassium N-methylalaninate**.[1][3] Note the green hydrolysis pathway which is thermodynamically favored due to steric instability of the carbamate.

Kinetic Modeling & Rate Laws

To model this system for reactor design, we utilize the Termolecular Mechanism or the Zwitterion Mechanism approximations. For K-MeAla, the rate of absorption (

) is defined by the contribution of the amine and the contribution of hydroxide (if pH is very high).

Rate Equation

The overall pseudo-first-order rate constant (

) is given by: [1]

Where

is derived from the elementary steps: [1]

- If

  (Simple second-order regime):

  [1]

- For K-MeAla: The steric hindrance often lowers

  compared to Potassium Sarcosinate (which lacks the

  -methyl group), but the reaction remains in the fast kinetic regime relative to tertiary amines.

Kinetic Parameters Comparison

Solvent System	Rate Constant (, at 298K)	Activation Energy (, kJ/mol)	Carbamate Stability
MEA (Primary)	~6,000	~40	High
K-Sarcosinate (Secondary)	~12,000	~35	Moderate
K-N-methylalaninate	~3,000 - 5,000*	~45	Low (Unstable)
MDEA (Tertiary)	~5 (Base catalysis only)	~50	None (No carbamate)

*Note: Rate constants are estimated based on structural analogs and steric hindrance factors relative to Sarcosine.

Experimental Characterization Protocols

To validate the mechanism and constants for K-MeAla, the following experimental workflows are standard.

13C-NMR Speciation Analysis

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Nuclear Magnetic Resonance (NMR) is the gold standard for proving the "Carbamate Instability" hypothesis.[1]

Protocol:

- Preparation: Prepare 3.0 M K-MeAla in

  (deuterated water) with 1,4-dioxane as an internal standard.
- Loading: Gravimetrically load CO2 to specific loadings (

  to

).
- Acquisition: Run quantitative

  NMR (inverse gated decoupling to suppress NOE).
- Analysis: Integrate peaks for:
  - Carbamate Carbonyl (

    ): ~160-164 ppm.[1]
  - Bicarbonate/Carbonate (

    ): ~168 ppm (fast exchange peak).[1]
  - Amine Aliphatic Carbons: Shifts indicate protonation state.[1]
- Validation: A low ratio of Carbamate:Bicarbonate at equilibrium confirms steric destabilization.[1]

Stopped-Flow Kinetics

Used to measure the fast reaction rate constants (

).[1]

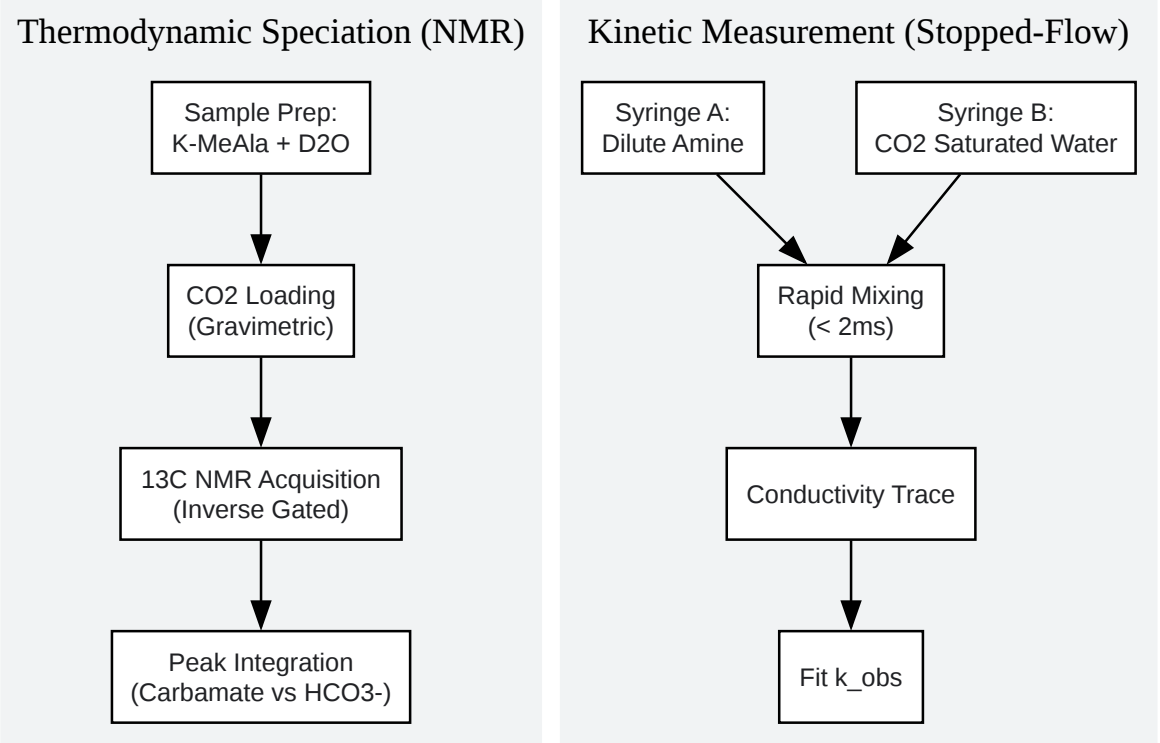
Protocol:

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- Setup: Use a stopped-flow conductance or spectrophotometric apparatus.[1]
- Reactants: Syringe A contains dilute K-MeAla; Syringe B contains CO2-saturated water.[1]
- Mixing: Rapid mixing (< 2 ms dead time) in the observation cell.
- Observation: Monitor conductivity change (formation of ions) over milliseconds.
- Fitting: Fit the conductivity trace to a pseudo-first-order exponential decay to find

.

Experimental Workflow Diagram



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Figure 2: Parallel experimental workflows for determining thermodynamic equilibrium (Left) and kinetic rate constants (Right).

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Process Implications for Drug Development & Scale-up[1]

While primarily used in CCS, the chemistry of K-MeAla is relevant to drug development in the context of carbamate prodrug stability and pH-switchable solvents for extraction.

- Regeneration Energy: The shift toward bicarbonate formation (Reaction 2.[1]3) means the heat of absorption is lower (~60-70 kJ/mol) compared to stable carbamate formers (~85 kJ/mol).[1] This reduces the energy required to strip CO2 during solvent regeneration.[1][4]
- Oxidative Stability: Amino acid salts like K-MeAla are significantly more resistant to oxidative degradation than alkanolamines (MEA), reducing the formation of toxic byproducts—a critical factor in pharmaceutical manufacturing environments where purity is paramount.[1]
- Precipitation Risks: At high concentrations (>4M) and high loadings, K-MeAla reaction products may precipitate.[1] While beneficial for "phase-change" capture concepts, this must be managed in continuous flow reactors to prevent clogging.[1]

References

- Reaction Kinetics of Amino Acid Salts
  - Study on the kinetics of CO2 absorption into chemically related amino acid salt solutions (Sarcosine/Alanine).
  - Source: ResearchGate.[1] "Kinetics of CO2 absorption in N-Methyldiethanolamine solution promoted by potassium sarcosine."
- Carbamate Stability & Steric Hindrance
  - Analysis of how methyl substitution affects carbamate hydrolysis r
  - Source: University of Twente.[1] "Amine Based Solvent for CO2 Absorption: From Molecular Structure to Process."
- Physicochemical Properties of Amino Acid Salts
  - Density, viscosity, and solubility data for Alanine-based salts.[1]

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- Source: Chemical Engineering Transactions.[1] "Synthesis and Characterization of β-Alanine Based Aqueous Solutions for CO2 Capture."

- Precipitation Regimes in Amino Acid Solvents
  - Investigation into the precipit
  - Source: Energy Procedia / ResearchGate.[1] "Precipitation regime for selected amino acid salts for CO2 capture."

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Sources

- 1. Monopotassium N-methyl-DL-alaninate | C4H8KNO2 | CID 23687221 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. ris.utwente.nl [ris.utwente.nl]
- 3. WO2007104800A1 - Process for contacting two phases whose contact is accompanied by heat evolution - Google Patents [patents.google.com]
- 4. cetjournal.it [cetjournal.it]

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